Mass spectrometry fragmentation pattern of C17H15NO compounds

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Compound of Interest

Compound Name:	*2-Methyl-4-(1-naphthyloxy)aniline*
CAS No.:	*212189-27-0*
Cat. No.:	*B3115864*

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A Comparative Guide to the Mass Spectrometry Fragmentation Patterns of C17H15NO Isomers

Introduction

In the realm of drug discovery, metabolism studies, and synthetic chemistry, the precise identification of isomeric compounds is a critical challenge. Isomers, molecules sharing the same chemical formula but differing in atomic arrangement, can exhibit vastly different pharmacological, toxicological, and chemical properties. Mass spectrometry (MS) coupled with fragmentation techniques stands as a cornerstone for the structural elucidation of such compounds. This guide provides an in-depth comparison of the gas-phase fragmentation behavior of three C17H15NO isomers, offering experimental insights and data-driven protocols for their differentiation. We will explore how subtle structural variations dictate unique fragmentation pathways, enabling unambiguous identification.

The Challenge of Isomer Differentiation: A Case Study of C17H15NO

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The chemical formula C17H15NO represents a multitude of isomers with diverse structural backbones. For the purpose of this guide, we will focus on three structurally related but distinct isomers:

- Isomer 1: N-(4-phenoxyphenyl)acetamide
- Isomer 2: N-phenyl-N-(phenylacetyl)amine
- Isomer 3: 1-Oxo-1,2,3,4-tetrahydro-2-phenyl-5-naphthalenamine

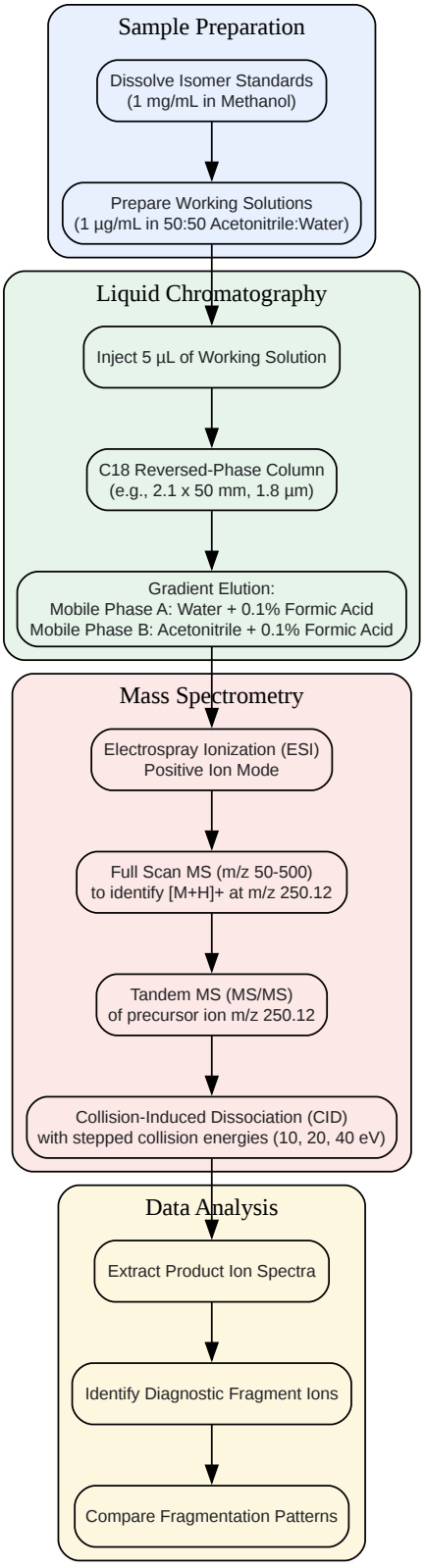
These compounds, while all having a nominal mass of 249.12 Da, possess different linkages and ring structures that will profoundly influence their fragmentation patterns upon collision-induced dissociation (CID). This guide will dissect these differences, providing a roadmap for their analytical distinction.

Experimental Design and Methodology

To ensure reproducible and comparable results, a standardized analytical workflow is paramount. The following protocol outlines the key steps for analyzing C17H15NO isomers using Liquid Chromatography-Mass Spectrometry (LC-MS).

Experimental Workflow

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Figure 1: A generalized workflow for the LC-MS/MS analysis of C17H15NO isomers, from sample preparation to data analysis.

Step-by-Step Protocol

- Sample Preparation:
  - Prepare stock solutions of each isomer at a concentration of 1 mg/mL in methanol.
  - From the stock solutions, prepare working standards at 1 µg/mL in a solution of 50:50 acetonitrile:water with 0.1% formic acid to facilitate protonation.
- Liquid Chromatography (LC):
  - Column: Utilize a C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm particle size).
  - Mobile Phase A: Water + 0.1% Formic Acid.
  - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
  - Gradient: A typical gradient would be to start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, and then re-equilibrate at 5% B for 3 minutes.
  - Flow Rate: 0.4 mL/min.
  - Injection Volume: 5 µL.
- Mass Spectrometry (MS):
  - Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
  - MS1 (Full Scan): Acquire full scan data from m/z 50 to 500 to confirm the presence of the protonated molecule, [M+H]+, at m/z 250.12.
  - MS2 (Product Ion Scan): Perform tandem MS by selecting the precursor ion at m/z 250.12.
  - Fragmentation: Use Collision-Induced Dissociation (CID) as the fragmentation method. It is crucial to analyze the samples at different collision energies (e.g., 10, 20, and 40 eV) to

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observe the full range of fragment ions, from stable to less stable species. This provides a more complete picture of the fragmentation pathways.

Comparative Fragmentation Analysis

The structural differences between the three isomers lead to distinct and diagnostic fragmentation patterns. The protonated molecule ([M+H]+ at m/z 250.12) serves as the precursor for all subsequent fragment ions.

Isomer 1: N-(4-phenoxyphenyl)acetamide

This isomer is characterized by an acetamide group linked to a phenoxyphenyl moiety via a nitrogen atom. The ether linkage and the amide bond are the most probable sites of fragmentation.

- Key Fragmentation Pathway: The most prominent fragmentation pathway involves the neutral loss of ketene (CH2CO) from the acetamide group, a characteristic fragmentation for N-acetylated compounds. This results in a highly stable fragment ion at m/z 208.11. A subsequent loss of a hydrogen atom can lead to the fragment at m/z 207.10.



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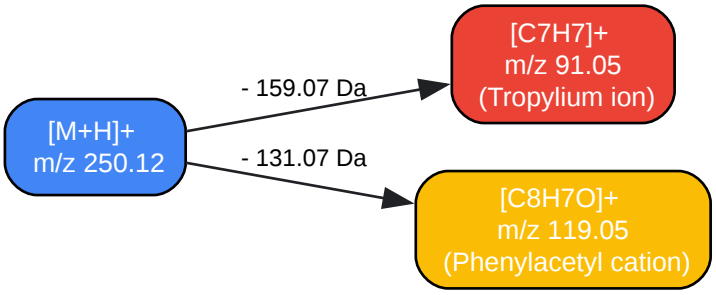
Figure 2: Proposed primary fragmentation pathway for N-(4-phenoxyphenyl)acetamide.

Isomer 2: N-phenyl-N-(phenylacetyl)amine

In this isomer, a phenylacetyl group is attached to a diphenylamine core. The amide bond and the benzylic position are key to its fragmentation.

- Key Fragmentation Pathway: The most facile cleavage occurs at the benzylic position, leading to the formation of a stable tropylium ion (C7H7+) at m/z 91.05. This is a very common and diagnostic fragment for compounds containing a benzyl group. The remaining part of the molecule would form a neutral species. Another possible fragmentation is the cleavage of the amide bond to generate a phenylacetyl cation at m/z 119.05.

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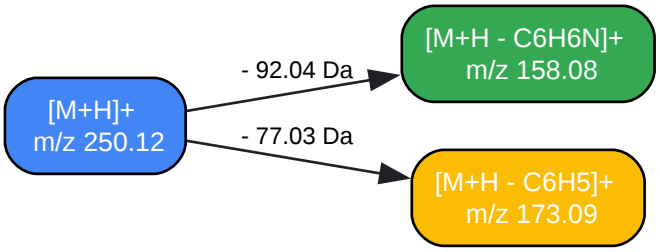
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Figure 3: Proposed primary fragmentation pathways for N-phenyl-N-(phenylacetyl)amine.

Isomer 3: 1-Oxo-1,2,3,4-tetrahydro-2-phenyl-5-naphthalenamine

This isomer has a more rigid, fused-ring structure. The fragmentation will likely involve ring-opening or cleavage of the exocyclic phenyl group.

- Key Fragmentation Pathway: A characteristic fragmentation for this type of structure would be the loss of the phenylamino group (C6H6N) to yield a fragment at m/z 158.08. Another possibility is the loss of the phenyl group (C6H5) leading to a fragment at m/z 173.09. The rigid ring structure makes neutral losses like water or CO less likely at low collision energies compared to the other isomers.



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